

handling and long-term storage conditions for PTHrP (1-36) peptide

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Compound of Interest

Compound Name: PTHrP (1-36)

Cat. No.: B10822653

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Application Notes and Protocols for PTHrP (1-36) Peptide

These application notes provide detailed guidelines for the handling, long-term storage, and use of Parathyroid Hormone-Related Protein (1-36) [PTHrP (1-36)] peptide for research and drug development purposes.

Peptide Characteristics

Name: Parathyroid Hormone-Related Protein (1-36) Sequence: H-Ala-Val-Ser-Glu-His-Gln-Leu-Leu-His-Asp-Lys-Gly-Lys-Ser-Ile-Gln-Asp-Leu-Arg-Arg-Arg-Phe-Phe-Leu-His-His-Leu-Ile-Ala-Glu-Ile-His-Thr-Ala-Glu-Ile-OH.[1] Molecular Formula: C₁₉₁H₃₀₅N₅₉O₅₂[1] Molecular Weight: 4259.85 g/mol [1]

Handling and Storage

Proper handling and storage of PTHrP (1-36) are critical to maintain its biological activity and ensure experimental reproducibility. The peptide is typically supplied in a lyophilized powder form.

General Handling Precautions

- **Personal Protective Equipment:** Always wear gloves, a lab coat, and safety glasses when handling the peptide.

- **Hygroscopic Nature:** Lyophilized peptides are often hygroscopic. To prevent moisture absorption, allow the vial to equilibrate to room temperature in a desiccator before opening.
- **Weighing:** If weighing is required, do so quickly in a clean, dry environment.
- **Ventilation:** Handle the peptide in a well-ventilated area.

Long-Term Storage Conditions

Quantitative data for the storage of **PTHrP (1-36)** is summarized in the table below.

Form	Storage Temperature	Duration	Recommendations
Lyophilized Powder	-80°C	Years	Recommended for long-term storage.
-20°C	Months to Years	Suitable for long-term storage. [2]	
4°C	Short-term (days to weeks)	For immediate use.	
Room Temperature	Weeks	Stable for short periods, but colder temperatures are recommended.	
Reconstituted Solution	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. Addition of a carrier protein (e.g., 0.1% BSA or HSA) is recommended. [2]
-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. [2]	
4°C	2-7 days	For short-term use.	

Reconstitution of Lyophilized Peptide

The choice of solvent for reconstitution depends on the experimental application.

Recommended Solvents

Solvent	Concentration	Notes
Sterile, nuclease-free water	-	Recommended for initial reconstitution.
Bacteriostatic saline	-	Used in some in vivo studies. [3]
10 mM Acetic Acid	10 mM	Can improve solubility for stock solutions. [4]
Phosphate-Buffered Saline (PBS)	pH 7.4	Used for some applications, but solubility may be limited at higher concentrations. [4]

Reconstitution Protocol

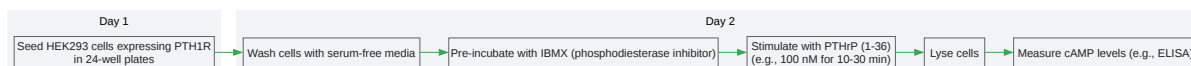
- Allow the lyophilized peptide vial to warm to room temperature in a desiccator.
- Briefly centrifuge the vial to ensure the powder is at the bottom.
- Add the desired volume of the appropriate sterile, cold solvent to the vial.
- Gently vortex or pipette up and down to dissolve the peptide completely. Avoid vigorous shaking.
- For long-term storage of the reconstituted peptide, it is highly recommended to aliquot the solution into smaller volumes to minimize freeze-thaw cycles.

Note on Solubility: **PTHrP (1-36)** may exhibit limited solubility in neutral pH buffers at concentrations above 1×10^{-4} M.[\[4\]](#) If solubility issues arise, consider using a dilute acidic solution for the initial stock and then diluting with the experimental buffer.

Experimental Protocols

In Vitro cAMP Accumulation Assay

This protocol is designed to measure the ability of **PTHrP (1-36)** to stimulate intracellular cyclic AMP (cAMP) production in a cell-based assay.



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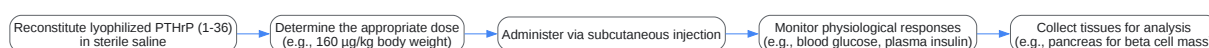
Workflow for a typical in vitro cAMP accumulation assay.

- **Cell Culture:** Seed HEK293 cells stably expressing the human PTH/PTHrP type 1 receptor (PTH1R) in 24-well plates at a density that will result in a confluent monolayer on the day of the experiment. Culture the cells in appropriate growth medium overnight.
- **Cell Washing:** On the day of the assay, aspirate the growth medium and wash the cells once with serum-free medium.
- **Pre-incubation:** Add serum-free medium containing a phosphodiesterase inhibitor, such as 3-isobutyl-1-methylxanthine (IBMX), to each well and incubate for a short period (e.g., 10 minutes) at 37°C.
- **Peptide Stimulation:** Add varying concentrations of **PTHrP (1-36)** to the wells and incubate for the desired time (e.g., 10-30 minutes) at 37°C. A typical concentration for maximal stimulation is 100 nM.
- **Cell Lysis:** After incubation, aspirate the medium and lyse the cells according to the instructions of the cAMP assay kit being used.
- **cAMP Measurement:** Determine the intracellular cAMP concentration using a commercially available cAMP assay kit (e.g., ELISA-based).

- Data Analysis: Plot the cAMP concentration as a function of **PTHrP (1-36)** concentration to determine the EC₅₀.

In Vivo Administration Protocol (Rodent Model)

This protocol provides a general guideline for the subcutaneous administration of **PTHrP (1-36)** in a mouse model.



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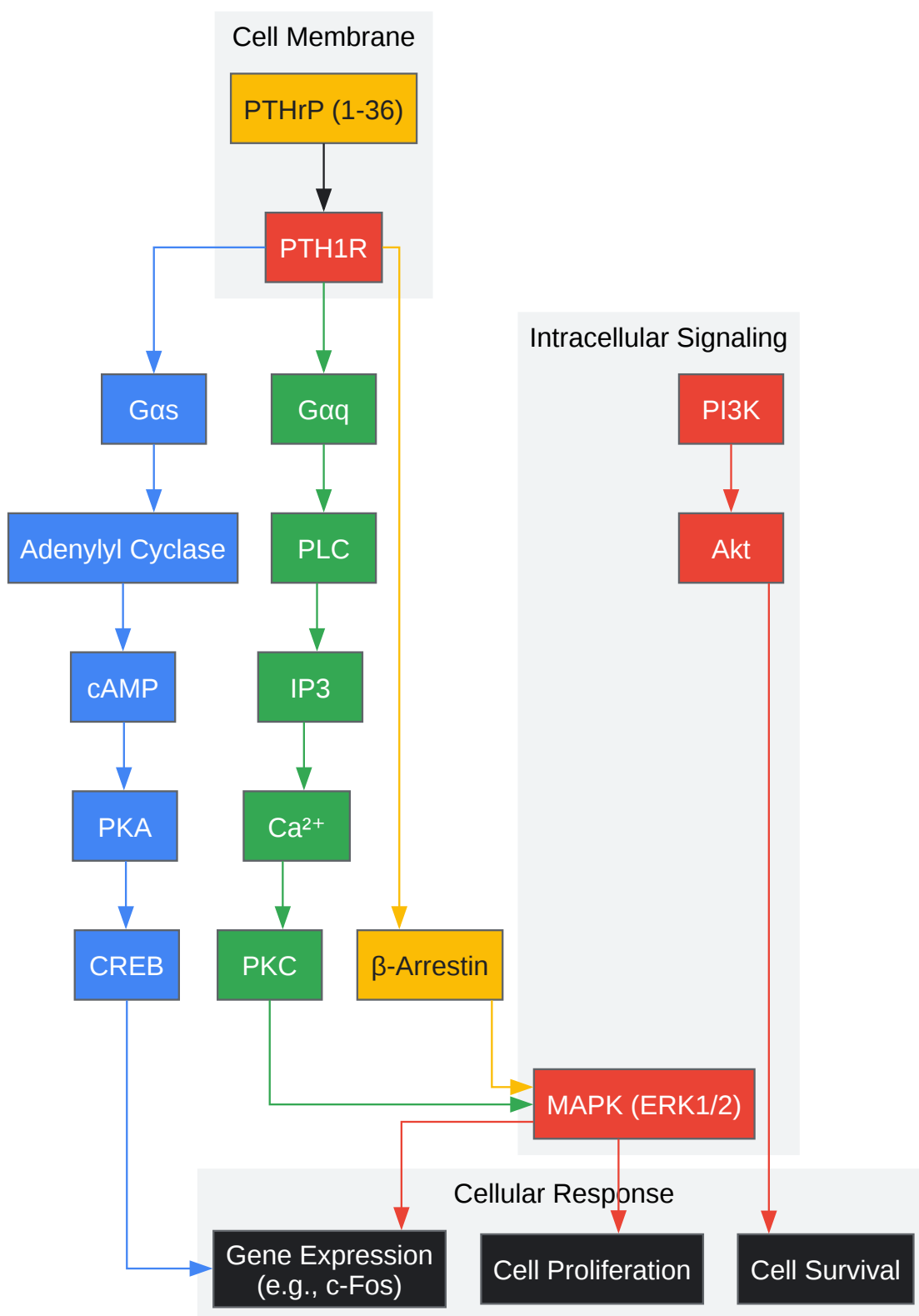
*General workflow for in vivo administration of **PTHrP (1-36)**.*

- Peptide Preparation: Reconstitute lyophilized **PTHrP (1-36)** in sterile saline to the desired stock concentration.
- Dosing: Determine the appropriate dose based on the experimental design. For example, a dose of 160 µg/kg body weight has been used in mice to study beta cell regeneration.[5]
- Administration: Administer the **PTHrP (1-36)** solution to the mice via subcutaneous injection.
- Monitoring: Monitor the animals for any physiological changes according to the study protocol. This may include measurements of blood glucose, plasma insulin, or other relevant biomarkers.
- Tissue Collection: At the end of the study period, euthanize the animals and collect tissues for further analysis, such as immunohistochemistry or gene expression studies.

Signaling Pathways

PTHrP (1-36) exerts its biological effects primarily through the PTH/PTHrP type 1 receptor (PTH1R), a G protein-coupled receptor. Activation of PTH1R initiates several downstream signaling cascades.

PTHrP (1-36) Signaling Network



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